Purity Analysis of Synthesized "2-Bromo-5-ethoxybenzoic Acid"

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Compound of Interest

Compound Name:	*2-Bromo-5-ethoxybenzoic acid*
CAS No.:	*120890-75-7*
Cat. No.:	*B1375563*

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Executive Summary

In the high-stakes landscape of medicinal chemistry, **2-Bromo-5-ethoxybenzoic acid** (Target Compound) serves as a critical scaffold for the synthesis of urolithin derivatives and substituted aminobenzacridines.[1] Its purity is not merely a compliance metric but a determinant of downstream yield and biological assay reproducibility.[1]

This guide objectively compares two primary analytical workflows: High-Performance Liquid Chromatography (HPLC-UV) and Quantitative Nuclear Magnetic Resonance (qNMR).[1] While HPLC remains the workhorse for routine QC, our analysis demonstrates that qNMR offers superior specificity for resolving the critical regioisomeric impurities inherent to the bromination synthesis route.

Compound Profile & Impurity Landscape

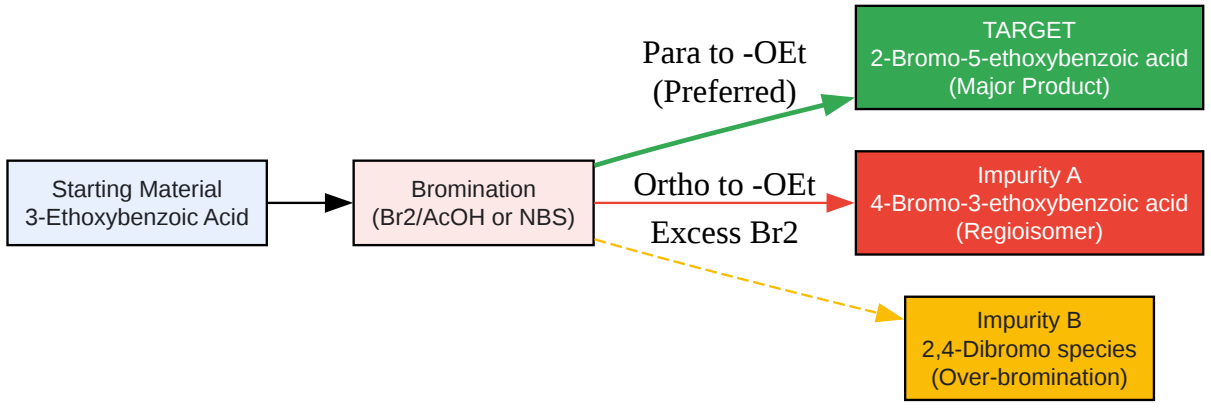
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Target Compound: **2-Bromo-5-ethoxybenzoic acid** CAS Registry Number: 120890-75-7 (Note: CAS 35505-89-4 provided in some databases refers to Paraformaldehyde; rigorous verification of CAS 120890-75-7 is advised).[1] Molecular Formula: $C_9H_9BrO_3$ Molecular Weight: 245.07 g/mol [1]

Synthetic Origin & Impurity Fate

The synthesis typically involves the bromination of 3-ethoxybenzoic acid.[1] Understanding the directing effects is crucial for anticipating impurities.

- Directing Effects: The ethoxy group (-OEt) at position 3 is a strong ortho/para activator, while the carboxyl group (-COOH) at position 1 is a meta deactivator.
- Target Formation: Bromination at position 6 (para to -OEt) yields the target (renumbered as **2-bromo-5-ethoxybenzoic acid**).[1]
- Critical Impurities:
  - Regioisomer A (4-Bromo-3-ethoxybenzoic acid): Formed by bromination at position 4 (ortho to -OEt, para to -COOH).[1]
  - Regioisomer B (2-Bromo-3-ethoxybenzoic acid): Formed by bromination at position 2 (sterically hindered).[1]
  - Starting Material: Unreacted 3-ethoxybenzoic acid.[1]



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Figure 1: Reaction pathway illustrating the competitive formation of the target compound and its regioisomeric impurities.

Analytical Strategy Comparison

The choice between HPLC and qNMR depends on the stage of development and the availability of reference standards.

Method A: HPLC-UV (The Routine Workhorse)

- Principle: Separation based on polarity using a C18 stationary phase.
- Best For: Routine batch release, detection of trace non-isomeric impurities, and high-throughput screening.[1]
- Limitation: Requires a validated reference standard. Regioisomers often co-elute without optimized gradients.[1]

Method B: qNMR (The Primary Standard)

- Principle: Molar quantification relative to an internal standard (e.g., Maleic Acid or TCNB) based on proton integration.[1]
- Best For: Assigning purity to the first batch (Primary Reference Standard), confirming regioisomer absence via coupling constants (

  -values).
- Limitation: Lower sensitivity (LOD ~0.5 mg) compared to HPLC.[1]

Comparative Data Summary

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Feature	HPLC-UV (Method A)	qNMR (Method B)[1]
Specificity	Moderate (Regioisomers may co-elute)	High (Distinct coupling patterns)
Sensitivity (LOD)	High (~0.05 µg/mL)	Low (~0.1 mg/mL)
Reference Standard	Required (External)	Not Required (Internal Standard used)
Throughput	High (15-20 min/sample)	Moderate (10-30 min/sample)
Cost per Sample	Low (Solvents)	Medium (Deuterated solvents)

Detailed Experimental Protocols

Protocol A: High-Resolution HPLC Separation

This method is optimized to resolve the critical 4-bromo regioisomer from the target.

- Instrument: Agilent 1290 Infinity II or equivalent.
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm).[1]
- Mobile Phase:
  - A: 0.1% Phosphoric Acid in Water (pH ~2.5 to suppress ionization of COOH).
  - B: Acetonitrile.[1][2][3]
- Gradient:
  - 0-2 min: 20% B (Isocratic hold)[1]
  - 2-15 min: 20% -> 70% B (Linear gradient)[1]
  - 15-18 min: 70% -> 95% B (Wash)[1]
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV @ 230 nm (Benzoic acid absorption max) and 254 nm.[1]

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- Temperature: 30°C.

Self-Validation Step: Inject a mixture of Starting Material and Product.[1] Resolution (

) between peaks must be > 1.[1]5. If tailing occurs, increase buffer concentration.[1]

Protocol B: 1H-qNMR for Absolute Purity

This method confirms the structure and assigns an absolute purity value.

- Instrument: Bruker Avance 400 MHz (or higher).
- Solvent: DMSO-

  (Provides clear separation of aromatic protons).[1]
- Internal Standard (IS): Maleic Acid (Traceable Grade,

  6.26 ppm, singlet).[1]
- Relaxation Delay (

  ): 30 seconds (Critical for full relaxation of aromatic protons).
- Pulse Angle: 90°.
- Scans: 16-32.

Data Interpretation (Regioisomer Check):

- Target (2-Bromo-5-ethoxy): Look for H3 and H4 signals.[1] H3 (ortho to Br) and H4 (ortho to OEt) are adjacent.[1] Expect a doublet (

  Hz) for H3/H4.[1] H6 (meta to H4) will show a small doublet (

  Hz).[1]
- Impurity (4-Bromo-3-ethoxy): H2 is isolated between COOH and OEt (singlet or small meta coupling).[1] H5 and H6 are adjacent (doublet,

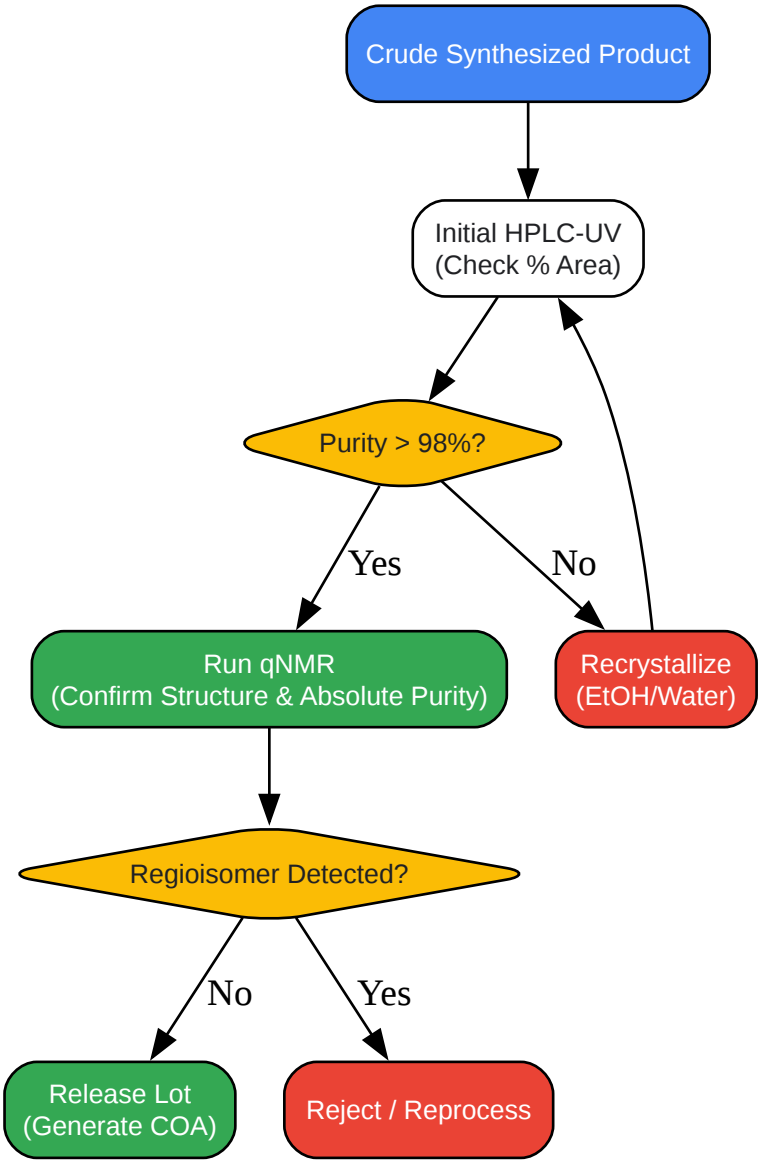
  Hz).[1]

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- Validation: If the aromatic region shows a singlet near 7.5 ppm, the 4-bromo impurity is present.

Analytical Decision Workflow

The following diagram illustrates the logical flow for certifying a batch of **2-Bromo-5-ethoxybenzoic acid**.



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Figure 2: Analytical decision matrix for batch release.

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